

An In-depth Technical Guide on 2-(3,4-Dimethoxyphenyl)propan-2-amine

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Compound of Interest

Compound Name: 2-(3,4-Dimethoxyphenyl)propan-2-amine

Cat. No.: B1274203

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Technical Guide on the Discovery and History of **2-(3,4-Dimethoxyphenyl)propan-2-amine**

This technical guide provides a detailed overview of the available scientific information regarding **2-(3,4-Dimethoxyphenyl)propan-2-amine**, also known by its systematic name α,α -dimethyl-3,4-dimethoxyphenethylamine. The information presented herein is based on a comprehensive review of publicly accessible scientific literature and chemical databases.

Introduction and Overview

2-(3,4-Dimethoxyphenyl)propan-2-amine is a substituted phenethylamine derivative. Structurally, it features a dimethoxy-substituted phenyl ring attached to a propane backbone with an amine group at the second position, which also bears two methyl groups. While structurally related to pharmacologically active phenethylamines, there is a notable scarcity of published research on the discovery, history, and specific biological activities of this particular compound. The primary context in which this molecule appears in the scientific literature is as a chemical intermediate in the synthesis of other, more complex molecules.

Synthesis and Experimental Protocols

A documented method for the synthesis of **2-(3,4-Dimethoxyphenyl)propan-2-amine** hydrochloride has been reported. The process involves the reduction of a nitro-containing precursor.

Experimental Protocol: Synthesis of α,α -dimethyl-3,4-dimethoxyphenethylamine hydrochloride[1]

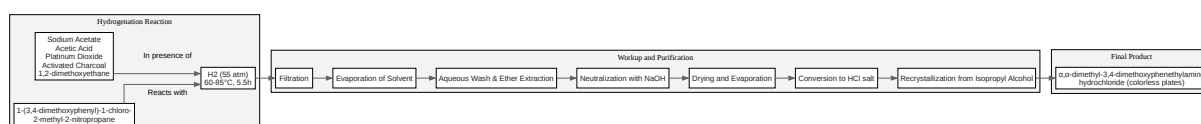
- Starting Material: 1-(3,4-dimethoxyphenyl)-1-chloro-2-methyl-2-nitropropane
- Reagents and Catalysts: Sodium acetate, acetic acid, platinum dioxide, activated charcoal, hydrogen gas, 1,2-dimethoxyethane, ether, sodium hydroxide, hydrogen chloride in ether, isopropyl alcohol.

Procedure:[1]

- A mixture of 3.6 g of 1-(3,4-dimethoxyphenyl)-1-chloro-2-methyl-2-nitropropane, 910 mg of sodium acetate, 6.7 ml of acetic acid, 200 mg of platinum dioxide, 280 mg of activated charcoal, and 35 ml of 1,2-dimethoxyethane is prepared.
- The mixture is shaken in a hydrogen gas atmosphere at a pressure of 55 atmospheres and a temperature of 60°-85° C for 5.5 hours.
- After cooling, the insoluble materials are removed by filtration.
- The filtrate is evaporated under reduced pressure to remove the solvent, yielding a pale yellow oil.
- The oily residue is dissolved in water and washed with ether.
- The aqueous layer is neutralized with 20% sodium hydroxide under cooling and then extracted with ether.
- The ether extract is washed with water, dried, and the solvent is evaporated.
- The resulting colorless oil is converted to its hydrochloride salt using hydrogen chloride in ether.

- The final product, α,α -dimethyl-3,4-dimethoxyphenethylamine hydrochloride, is recrystallized from isopropyl alcohol to yield 2.1 g of colorless plates.

Below is a graphical representation of the synthesis workflow.



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Caption: Synthesis workflow for **2-(3,4-Dimethoxyphenyl)propan-2-amine HCl**.

Discovery and Historical Context

A thorough search of the scientific literature did not yield any specific information regarding the initial discovery or a detailed historical account of **2-(3,4-Dimethoxyphenyl)propan-2-amine**. It does not appear to be a compound with a significant history of investigation for its own biological properties, unlike other structurally related phenethylamines and amphetamines. Its existence in the chemical literature is primarily as a synthetic intermediate.

Pharmacological Data and Signaling Pathways

There is no publicly available quantitative data on the pharmacological properties of **2-(3,4-Dimethoxyphenyl)propan-2-amine**. This includes a lack of information on its binding affinities to receptors, efficacy, and pharmacokinetic profile. Consequently, there are no described

signaling pathways or mechanisms of action associated with this compound in the scientific literature.

Data Presentation

Due to the absence of quantitative pharmacological data, no data tables for comparison can be provided.

Conclusion

In conclusion, **2-(3,4-Dimethoxyphenyl)propan-2-amine** is a known chemical entity for which a synthesis protocol has been described. However, there is a significant lack of information in the public domain regarding its discovery, history, and pharmacological effects. Its primary known utility is as a precursor in chemical synthesis. For researchers and drug development professionals, this compound represents a largely unexplored chemical space. Any investigation into its biological properties would be novel research.

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References

- 1. prepchem.com [prepchem.com]
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